

# "1-(Dimethylamino)-2-methylpropan-2-OL" storage and handling best practices

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## Compound of Interest

Compound Name:	1-(Dimethylamino)-2-methylpropan-2-OL
Cat. No.:	B085811

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## Technical Support Center: 1-(Dimethylamino)-2-methylpropan-2-ol

This guide provides comprehensive storage and handling best practices for **1-(Dimethylamino)-2-methylpropan-2-ol** (CAS No. 14123-48-9), designed for researchers, scientists, and drug development professionals. Our focus is on ensuring scientific integrity and laboratory safety through a deep understanding of the compound's properties and potential hazards.

## Section 1: Chemical Profile and Hazard Summary

**1-(Dimethylamino)-2-methylpropan-2-ol** is a flammable liquid that can cause skin irritation, serious eye damage, and respiratory irritation.<sup>[1]</sup> It is essential to handle this compound with appropriate safety precautions in a well-ventilated area.

Key Chemical Information:

Property	Value	Source
CAS Number	14123-48-9	<a href="#">[2]</a>
Molecular Formula	C6H15NO	<a href="#">[2]</a>
Molecular Weight	117.19 g/mol	<a href="#">[1]</a>
Appearance	Colorless to pale yellow liquid	
Purity	Typically ≥98%	<a href="#">[2]</a>

GHS Hazard Classification:[\[1\]](#)

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Flammable liquids	3		Danger	H226: Flammable liquid and vapor
Skin corrosion/irritation	2		Warning	H315: Causes skin irritation
Serious eye damage/eye irritation	1	corrosive	Danger	H318: Causes serious eye damage
Specific target organ toxicity, single exposure; Respiratory tract irritation	3		Warning	H335: May cause respiratory irritation

## Section 2: Storage and Handling Protocols

Proper storage and handling are paramount to maintaining the integrity of **1-(Dimethylamino)-2-methylpropan-2-ol** and ensuring a safe laboratory environment.

## Storage Procedures

Question: What are the optimal storage conditions for **1-(Dimethylamino)-2-methylpropan-2-ol**?

For routine laboratory use, **1-(Dimethylamino)-2-methylpropan-2-ol** should be stored at room temperature.[2] The storage area should be a cool, well-ventilated space, away from direct sunlight and sources of ignition.[3][4]

Key Storage Recommendations:

- Temperature: Store at ambient room temperature.
- Ventilation: Ensure the storage area is well-ventilated.[3][4]
- Incompatible Materials: Store separately from strong acids, oxidizing agents, and other incompatible substances.[4]
- Containers: Keep containers tightly sealed to prevent moisture absorption and contamination.[4]

## Handling Guidelines

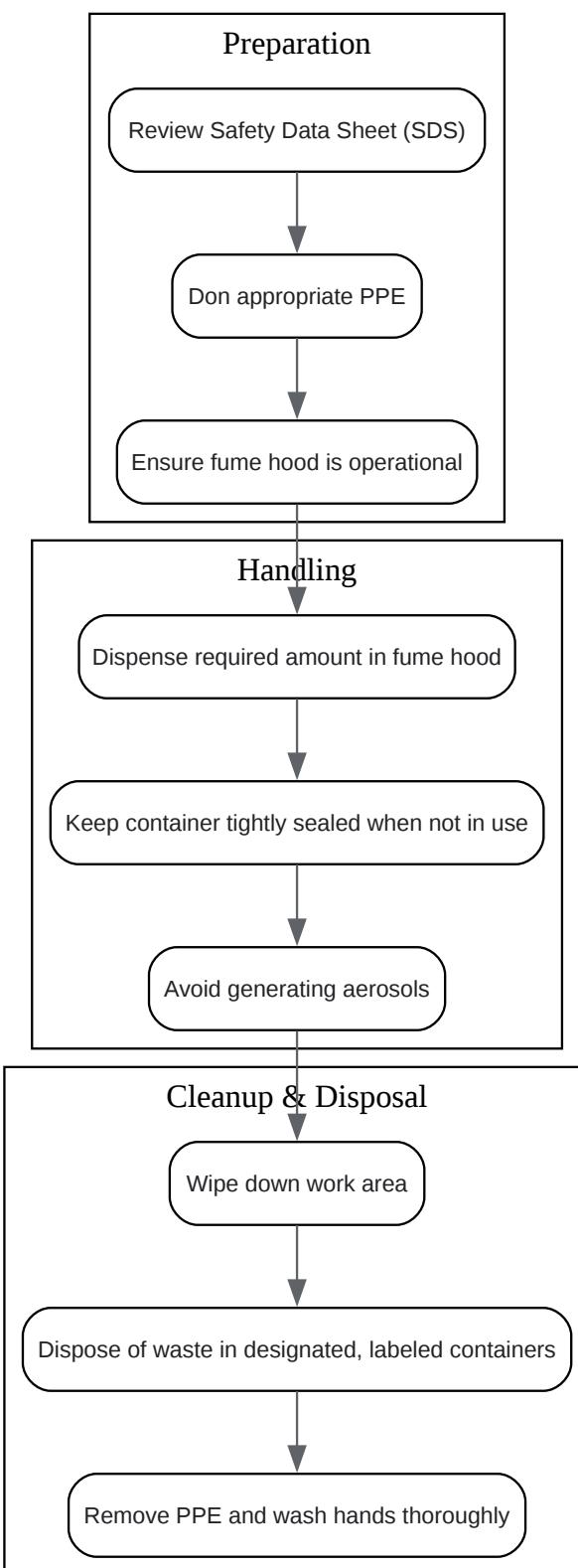
Question: What personal protective equipment (PPE) is necessary when working with this compound?

Due to its hazardous nature, a comprehensive PPE strategy is mandatory.

Recommended Personal Protective Equipment:

PPE Type	Specification	Rationale
Eye Protection	Chemical splash goggles meeting ANSI/ISEA Z87.1 D3 standard. <a href="#">[5]</a>	Protects against splashes that can cause serious eye damage. <a href="#">[1]</a>
Hand Protection	Organic solvent-impermeable gloves (e.g., nitrile, neoprene).	Prevents skin irritation upon contact. <a href="#">[1]</a> <a href="#">[3]</a>
Body Protection	Chemical-resistant lab coat or apron. <a href="#">[5]</a>	Protects against accidental spills and splashes.
Respiratory Protection	Use in a certified chemical fume hood. <a href="#">[5]</a> If a fume hood is not available, a gas mask for organic gases or an air-supplied respirator may be necessary depending on the scale of work. <a href="#">[3]</a>	Minimizes the risk of respiratory tract irritation from vapors. <a href="#">[1]</a>

#### Experimental Workflow for Safe Handling:



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Caption: Safe handling workflow for **1-(Dimethylamino)-2-methylpropan-2-ol**.

## Section 3: Troubleshooting and FAQs

This section addresses common issues and questions that may arise during the use of **1-(Dimethylamino)-2-methylpropan-2-ol** in experimental settings.

Question: My reaction is not proceeding as expected. Could the quality of the amino alcohol be the issue?

Yes, the quality of **1-(Dimethylamino)-2-methylpropan-2-ol** can be compromised, leading to poor reaction outcomes.

- **Moisture Contamination:** As an alcohol, it can absorb moisture from the air. Water can interfere with many organic reactions, particularly those involving organometallics or other water-sensitive reagents.
  - **Solution:** Use a freshly opened bottle or ensure the compound has been stored under anhydrous conditions. If moisture is suspected, consider drying the material using an appropriate desiccant, though this may not always be practical.
- **Oxidation:** Over time and with exposure to air, the amine functionality can be susceptible to oxidation.
  - **Solution:** Store the compound under an inert atmosphere (e.g., nitrogen or argon) if it will be stored for an extended period or is of very high purity for a sensitive reaction.

Question: I am trying to perform a reaction on the hydroxyl group, but the amine is interfering. How can I address this?

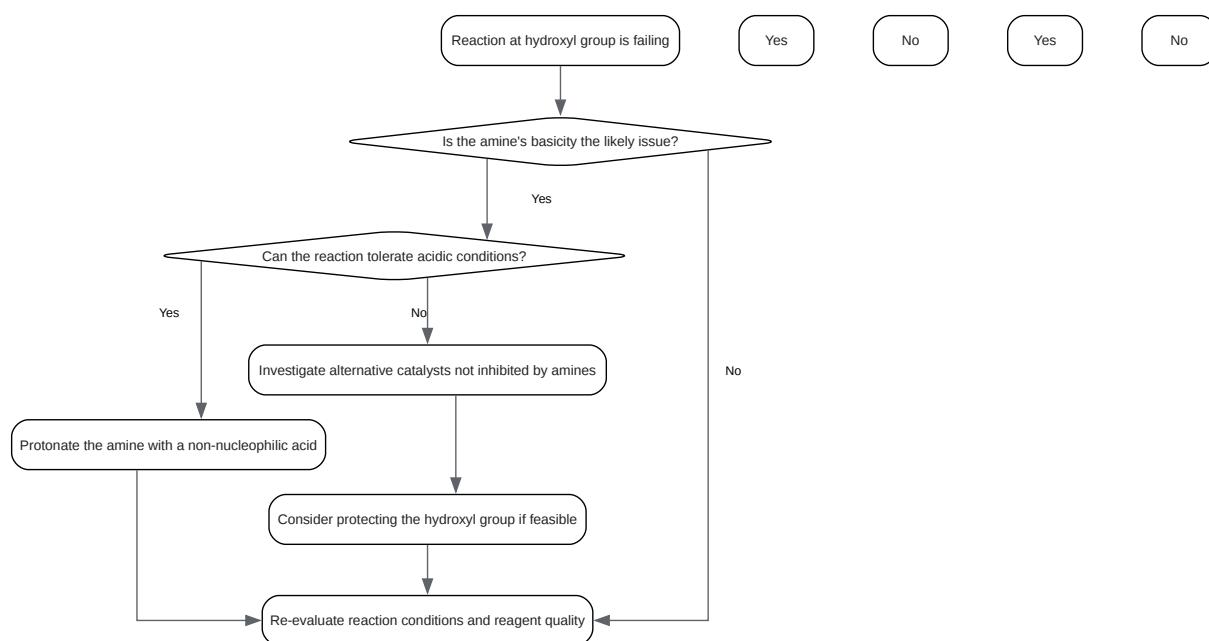
The tertiary amine in **1-(Dimethylamino)-2-methylpropan-2-ol** is basic and can interfere with reactions at the hydroxyl group, for example, by neutralizing acidic reagents.

- **Selective Protection:** While the hydroxyl group can be protected, in many cases, the amine is more nucleophilic and may react preferentially with certain electrophiles.<sup>[6]</sup> For reactions where the basicity of the amine is problematic, consider the following:
  - **Protonation:** The amine can be transiently "protected" by converting it to its ammonium salt with a non-nucleophilic acid. This is only suitable if the desired reaction is compatible

with acidic conditions.

- Use of a Non-basic Catalyst: If the reaction is catalytic, choose a catalyst that is not inhibited by the presence of a tertiary amine.

Logical Flow for Troubleshooting Amine Interference:



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Caption: Decision tree for troubleshooting amine interference.

Question: What are the best practices for the disposal of waste containing **1-(Dimethylamino)-2-methylpropan-2-ol**?

All waste containing this compound should be treated as hazardous chemical waste.

- Waste Collection: Collect all waste in a clearly labeled, sealed container.[\[4\]](#)
- Disposal Regulations: Dispose of the waste in accordance with local, state, and federal regulations.[\[4\]](#) Do not dispose of it down the drain or in general waste.
- Spill Management: In case of a small spill, absorb the material with an inert absorbent (e.g., sand, vermiculite) and place it in a sealed container for disposal.[\[3\]](#) For larger spills, evacuate the area and follow your institution's emergency procedures.

## Section 4: References

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